

Application Notes and Protocols: 4-Methyltetrahydro-2H-pyran-4-OL in Fragrance Compositions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Methyltetrahydro-2H-pyran-4-OL*

Cat. No.: *B1313568*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyltetrahydro-2H-pyran-4-ol, also known by trade names such as Florol®, Florosa®, and Rozanol®, is a synthetic aroma chemical prized for its fresh, soft, and natural floral scent, with a distinct muguet (lily-of-the-valley) character.^{[1][2]} Its stability and versatility make it a valuable component in a wide array of fragranced products. This document provides detailed application notes and experimental protocols for the use of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions, aimed at professionals in research, development, and formulation.

Physicochemical Properties and Odor Profile

4-Methyltetrahydro-2H-pyran-4-ol is a colorless to pale yellow liquid.^[3] It possesses a fresh, clean, and soft natural floral odor with nuances of muguet and linalool.^[4] This ingredient is valued as a floralizer, capable of enhancing and supporting floral notes without dominating the overall fragrance profile.^{[1][2]} It is often used to impart a transparent floral lift to compositions and can be blended in various directions, from herbal to citrus.^[2]

Application in Fragrance Compositions

4-Methyltetrahydro-2H-pyran-4-ol is a versatile ingredient used across fine fragrances and functional perfumery, including personal care, home care, and laundry products.^{[5][6]} It serves

as an excellent building block in floral accords, particularly for muguet and lilac notes.^[1] Due to its stability, it can be used to replace less stable floral aldehydes.^[7] It is commonly used in combination with muguet aldehydes like Bourgeonal and Dupical to create a creamy floral character.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the application of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions.

Table 1: Typical Use Levels in Fragrance Concentrates and Consumer Products

Application	Typical Use Level (%)	Reference
Fragrance Concentrate	0.1 - 10.0	[5]
Fine Fragrance	0.5 - 5.0	[6]
Eau de Parfum / Eau de Toilette	2.0 - 10.0	[2]
Creams and Lotions	0.5 - 5.0	[6]
Shampoo	0.5 - 5.0	[6]
Shower Gel / Bath Gel	0.5 - 5.0	[6]
Bar Soap	Up to 9.0 (in compound)	[5]
Liquid Detergent	0.5 - 5.0	[6]
Fabric Softener	0.5 - 5.0	[6]
Powder Detergent	Up to 6.0 (in compound)	[5]
Air Care Products	Not specified	

Table 2: Physicochemical and Olfactive Properties

Property	Value	Reference
Chemical Name	4-Methyltetrahydro-2H-pyran-4-ol	[8]
CAS Number	63500-71-0	[8]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[8]
Molecular Weight	172.26 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Fresh, soft, natural floral, muguet, linalool	[4]
Odor Strength	Medium	[4]
Substantivity on Smelling Strip	> 24 hours	[1]
Vapor Pressure	0.0241 hPa @ 20°C (est.)	[8]
Flash Point	> 93.33 °C	[4]
LogP	1.9	[8]
Solubility	Soluble in ethanol	[8]
Odor Threshold	Data not available in searched literature.	

Experimental Protocols

The following are detailed protocols for the evaluation and application of **4-Methyltetrahydro-2H-pyran-4-ol** in fragrance compositions.

Protocol 1: Sensory Evaluation of 4-Methyltetrahydro-2H-pyran-4-ol

Objective: To characterize the odor profile and determine the relative intensity of **4-Methyltetrahydro-2H-pyran-4-ol** at various concentrations.

Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Smelling strips
- A panel of at least 5 trained sensory assessors

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **4-Methyltetrahydro-2H-pyran-4-ol** in ethanol. Suggested concentrations are 10%, 5%, 1%, and 0.1% (w/w).
- Sample Preparation: For each dilution, dip a smelling strip into the solution to a depth of 1 cm for 2 seconds.
- Evaluation: Present the smelling strips to the sensory panel in a well-ventilated, odor-free room. Panelists should evaluate the strips at different time intervals (e.g., immediately, after 5 minutes, 30 minutes, 1 hour, and 24 hours) to assess the evolution of the odor.
- Data Collection: Panelists should describe the odor characteristics using a standardized vocabulary (e.g., floral, muguet, green, fresh, soft) and rate the odor intensity on a scale (e.g., 1 to 9, where 1 is not perceptible and 9 is extremely strong).
- Data Analysis: Compile the descriptions and intensity ratings. Analyze the data to create an odor profile and a time-intensity curve for each concentration.

Protocol 2: Stability Testing in a Cosmetic Cream Base

Objective: To evaluate the stability and performance of **4-Methyltetrahydro-2H-pyran-4-ol** in a representative cosmetic cream base under accelerated aging conditions.

Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Unfragranced cosmetic cream base
- Glass jars with airtight lids
- Oven/incubator set at 40°C
- Refrigerator set at 4°C
- Light exposure chamber with UV lamp
- Control sample (unfragranced cream base)

Procedure:

- Sample Preparation: Incorporate **4-Methyltetrahydro-2H-pyran-4-ol** into the cream base at a typical concentration (e.g., 0.5% w/w). Homogenize thoroughly. Prepare a control sample of the unfragranced base.
- Storage Conditions:
 - Accelerated Aging: Store samples at 40°C in the dark.
 - Cold Storage: Store samples at 4°C in the dark.
 - Light Exposure: Store samples in a light exposure chamber at room temperature.
 - Room Temperature: Store samples at ambient temperature (approx. 20-25°C) in the dark.
- Evaluation: Evaluate the samples at regular intervals (e.g., baseline, 1 week, 2 weeks, 1 month, and 3 months). Assess the following parameters:
 - Odor: Compare the odor of the fragranced cream to a freshly prepared sample. Note any changes in character or intensity.
 - Color: Visually inspect for any discoloration.
 - pH: Measure the pH of the cream.

- Viscosity: Measure the viscosity using a viscometer.
- Physical Stability: Observe for any signs of phase separation or changes in texture.
- Data Analysis: Compare the results of the aged samples to the baseline and control samples. Document any significant changes to determine the stability of **4-Methyltetrahydro-2H-pyran-4-ol** in the cream base.

Protocol 3: Evaluation of Substantivity on Fabric

Objective: To assess the substantivity (lingering effect) of **4-Methyltetrahydro-2H-pyran-4-ol** on fabric after washing.

Materials:

- **4-Methyltetrahydro-2H-pyran-4-ol**
- Unfragranced liquid laundry detergent
- Cotton swatches (e.g., 10 cm x 10 cm)
- Washing machine or laboratory-scale washing simulator
- Headspace gas chromatography-mass spectrometry (HS-GC-MS) equipment (optional, for quantitative analysis)
- Trained sensory panel

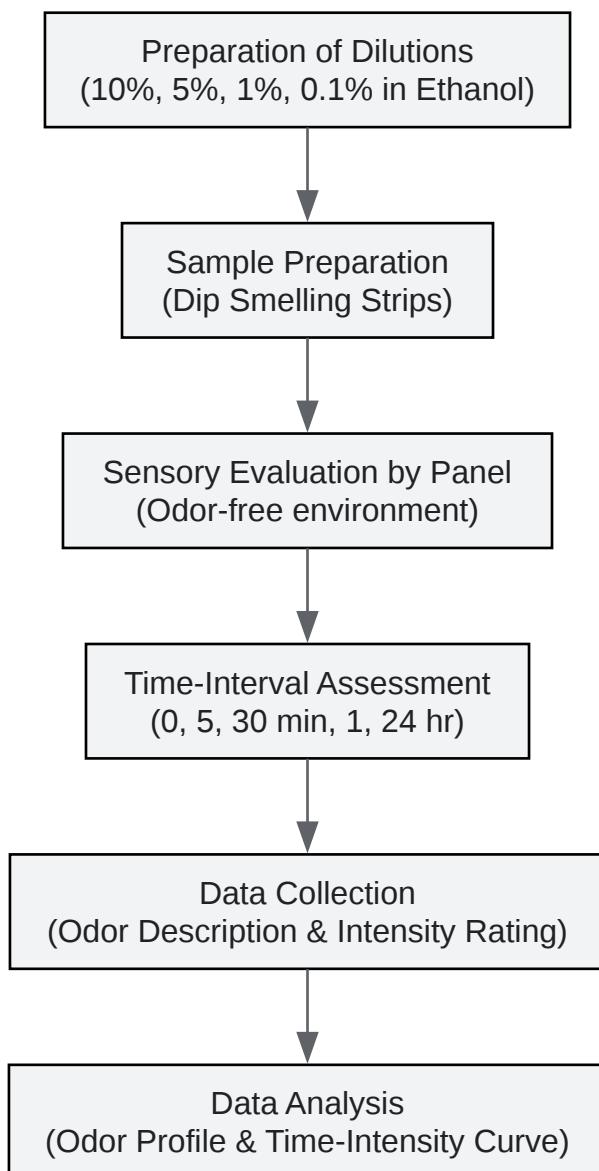
Procedure:

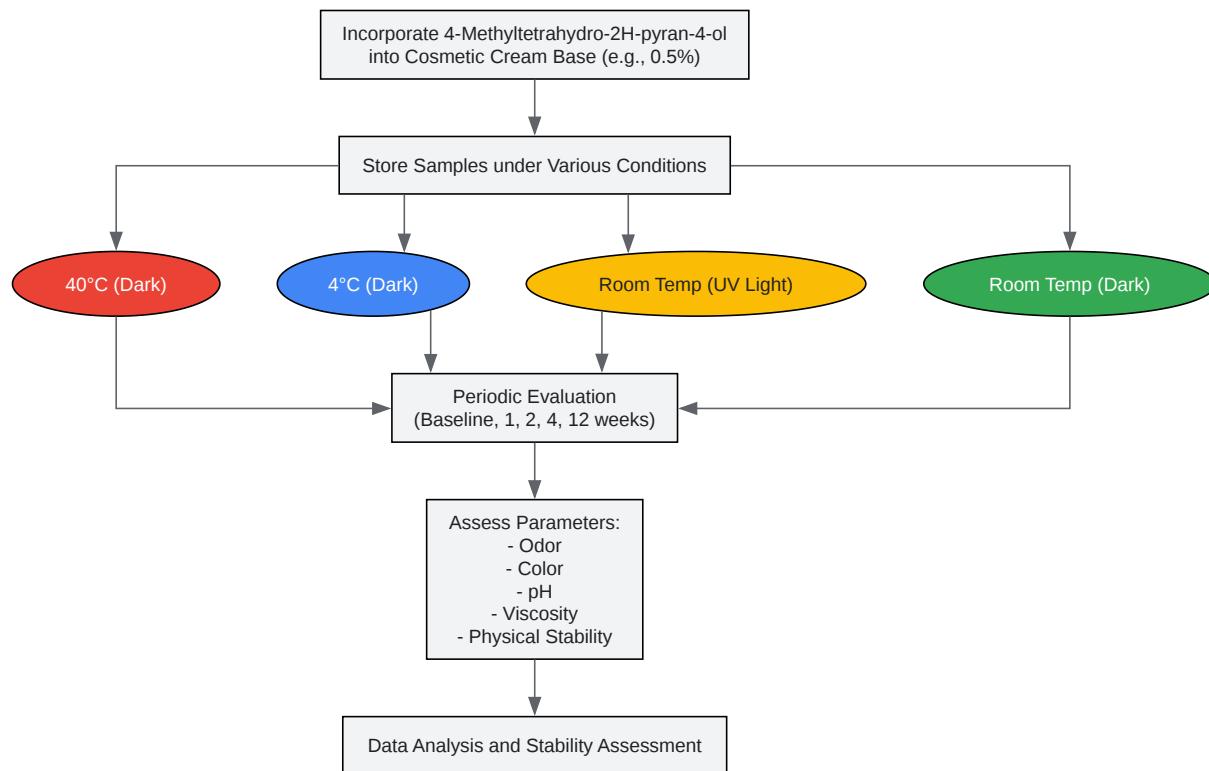
- Detergent Preparation: Prepare two batches of laundry detergent: one with a specific concentration of **4-Methyltetrahydro-2H-pyran-4-ol** (e.g., 0.5% w/w) and a control batch without any fragrance.
- Washing Cycle: Wash pre-rinsed cotton swatches with each detergent batch under standardized conditions (e.g., water temperature, wash cycle duration).
- Drying: Line-dry the swatches in an odor-free environment for 24 hours.

- Sensory Evaluation:
 - Present the dried swatches to a trained sensory panel.
 - Panelists should rate the odor intensity on a predefined scale at different time points (e.g., immediately after drying, after 24 hours, and after 48 hours).
- Quantitative Analysis (Optional):
 - Place a dried swatch in a headspace vial.
 - Analyze the volatile compounds in the headspace using HS-GC-MS to quantify the amount of **4-Methyltetrahydro-2H-pyran-4-ol** remaining on the fabric.
- Data Analysis: Compare the sensory data and/or quantitative data for the fragranced swatch over time to assess the substantivity of **4-Methyltetrahydro-2H-pyran-4-ol**.

Visualizations

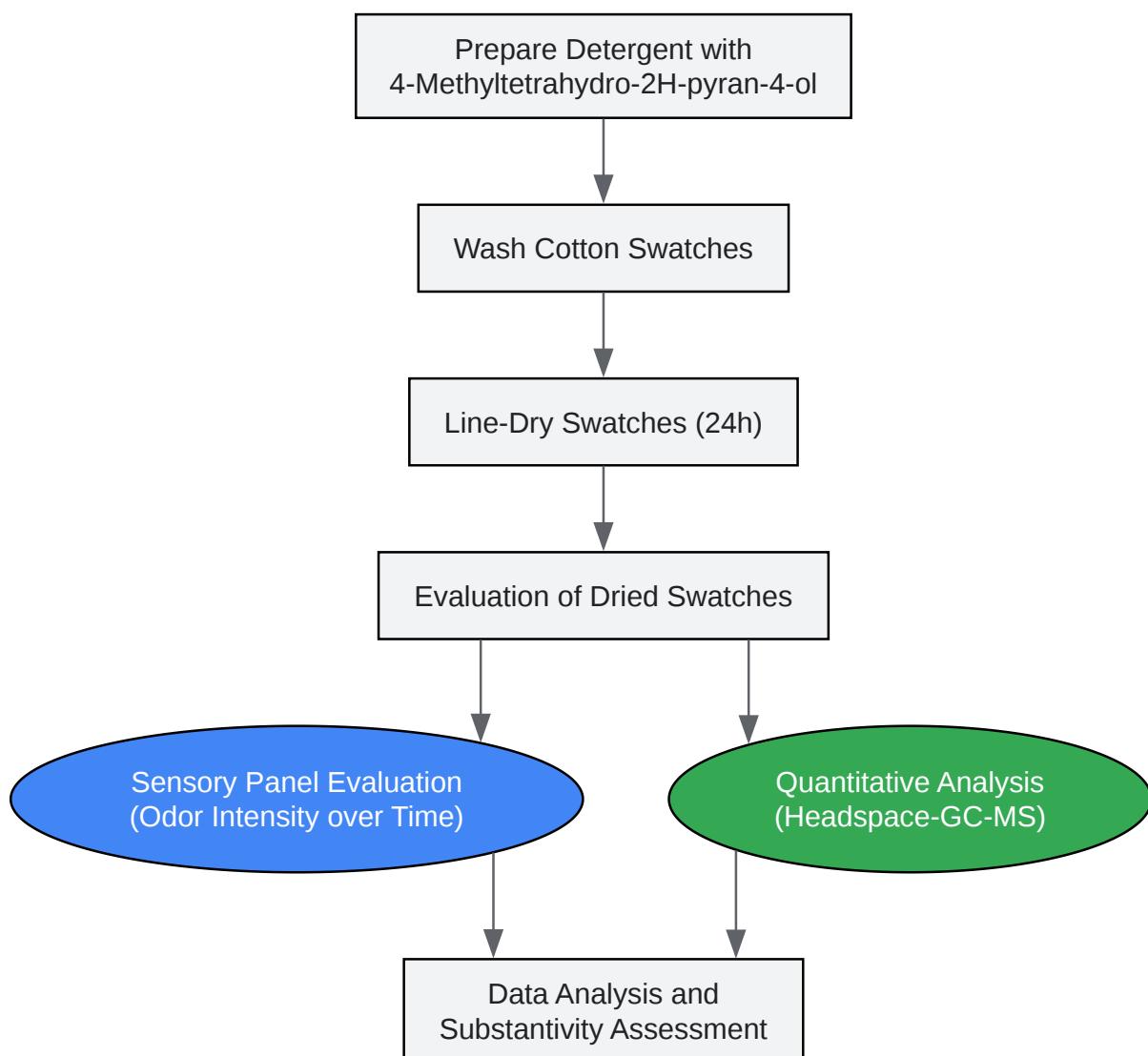
The following diagrams illustrate the experimental workflows described above.

[Click to download full resolution via product page](#)*Sensory Evaluation Workflow for 4-Methyltetrahydro-2H-pyran-4-ol.*



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Workflow for Stability Testing in a Cosmetic Cream Base.



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Workflow for Fabric Substantivity Evaluation.

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- To cite this document: BenchChem. [Application Notes and Protocols: 4-Methyltetrahydro-2H-pyran-4-OL in Fragrance Compositions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313568#application-of-4-methyltetrahydro-2h-pyran-4-ol-in-fragrance-compositions>]

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